

Material Safety Data Sheet: A Technical Guide to 2-Carboxyphenol-d4

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Compound of Interest

Compound Name: 2-Carboxyphenol-d4

Cat. No.: B562736

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety information for **2-Carboxyphenol-d4** (also known as Salicylic acid-d4). The information is compiled from various safety data sheets and chemical suppliers to ensure a thorough understanding of the handling, storage, and potential hazards associated with this compound. This document is intended for use by professionals in research and development who have experience with handling chemical reagents.

Chemical Identification

2-Carboxyphenol-d4 is the deuterated form of salicylic acid. It is commonly used as an internal standard for the quantification of salicylic acid in various analytical methods, such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS)[1][2].

Identifier	Value
Chemical Name	2-Carboxyphenol-d4
Synonyms	Salicylic acid-d4, 2-Hydroxybenzoic acid-d4, 6-hydroxy-benzoic-2,3,4,5-d4 acid, 2,3,4,5-tetradeuterio-6-hydroxybenzoic acid[3]
CAS Number	78646-17-0[3][4][5][6]
Molecular Formula	C ₇ H ₂ D ₄ O ₃ [6]
Molecular Weight	142.15 g/mol [5][6]

Hazard Identification and Classification

2-Carboxyphenol-d4 is classified as a hazardous substance. The following table summarizes its hazard classifications according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

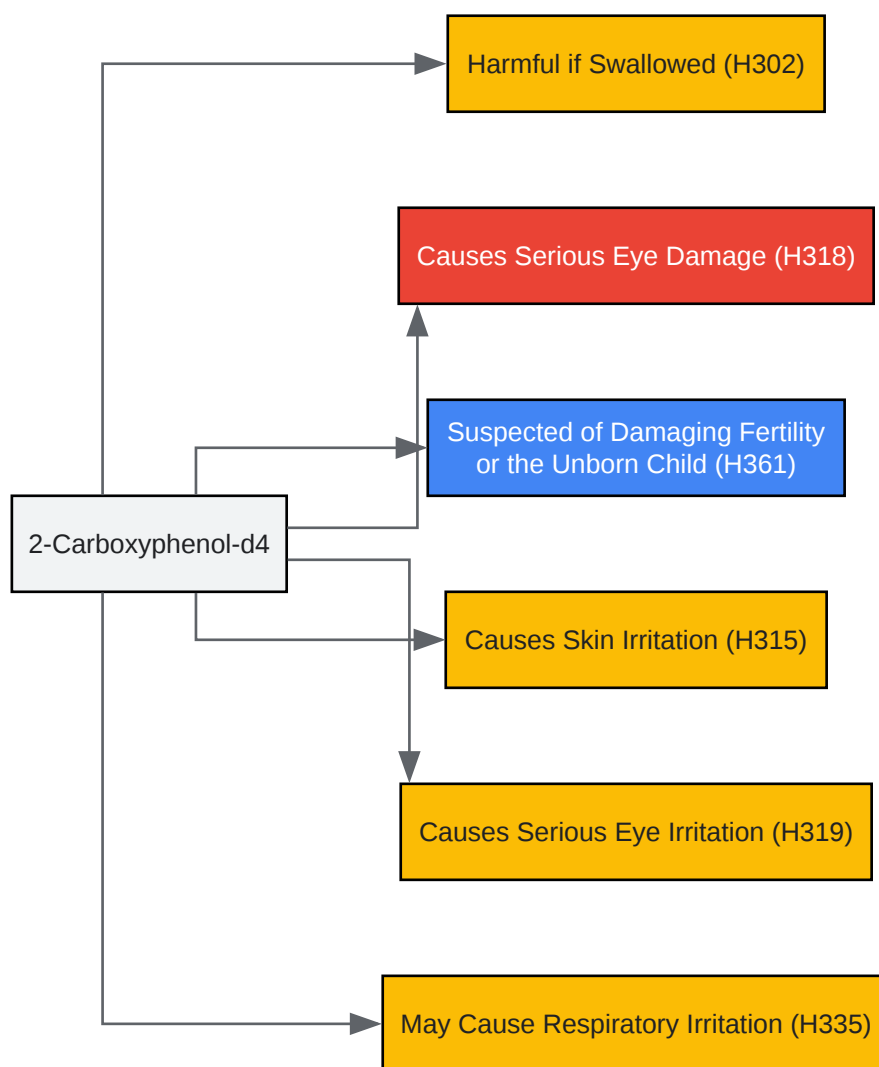
Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage
Reproductive Toxicity	Category 2	H361: Suspected of damaging fertility or the unborn child
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[7]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[7]
Specific target organ toxicity — single exposure	Category 3 (Respiratory system)	H335: May cause respiratory irritation[7]

GHS Pictograms:

 Corrosion  Exclamation Mark  Health Hazard

Signal Word: Danger

The following diagram illustrates the relationship between the hazards associated with **2-Carboxyphenol-d4**.



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Hazard Relationship Diagram for **2-Carboxyphenol-d4**

Physical and Chemical Properties

Limited information is available for the deuterated form. The properties of the non-deuterated form, 2-Carboxyphenol (Salicylic Acid), are provided for reference.

Property	Value (for 2-Carboxyphenol)
Appearance	Colorless, odorless, needle-shaped crystals[8]
Melting Point	159 °C[8]
Boiling Point	211 °C[8]
Flash Point	157 °C[8]
Density	1.44 g/cm ³ [8]
Solubility in Water	1.8 g/L at 25 °C[8]
Solubility in Organic Solvents	Soluble in ethanol, diethyl ether, carbon tetrachloride, benzene, propanol, and acetone[8]

For **2-Carboxyphenol-d4**, it is noted to be a white solid[2].

Handling and Storage

Proper handling and storage procedures are crucial to ensure safety and maintain the integrity of the compound.

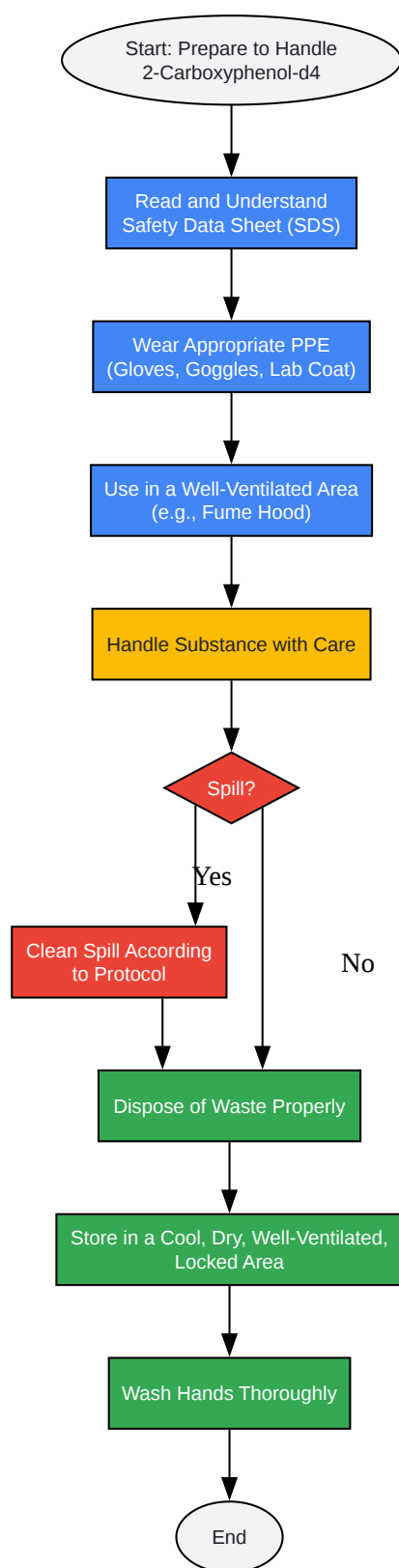
Handling:

- Obtain special instructions before use.
- Do not handle until all safety precautions have been read and understood.
- Wash hands and any exposed skin thoroughly after handling[7].
- Do not eat, drink, or smoke when using this product.
- Wear protective gloves, protective clothing, eye protection, and face protection[7].
- Avoid breathing dust[7].
- Use only outdoors or in a well-ventilated area[7].

Storage:

- Store in a well-ventilated place. Keep container tightly closed[9].
- Store locked up.
- Recommended storage is at 4°C, sealed and away from moisture[4][6]. For solutions in solvent, storage at -80°C for 6 months or -20°C for 1 month is recommended[4].
- Store at room temperature away from light and moisture[5].

The following workflow diagram outlines the recommended procedure for handling **2-Carboxyphenol-d4**.



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Recommended Handling Workflow for **2-Carboxyphenol-d4**

First-Aid Measures

In case of exposure, the following first-aid measures should be taken.

Exposure Route	First-Aid Measures
If Swallowed	Call a poison center or doctor if you feel unwell. Rinse mouth. Immediately make the victim drink water (two glasses at most). Consult a physician. [7] [10]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [7] Immediately call a poison center or doctor.
If on Skin	Wash with plenty of soap and water. [7] [11] Take off immediately all contaminated clothing. Rinse skin with water/shower. [7] [10]
If Inhaled	Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell. [7]

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use fire-fighting measures that suit the environment. A solid water stream may be inefficient. Water spray, alcohol-resistant foam, dry chemical, or carbon dioxide are recommended[\[11\]](#).
- **Specific Hazards:** The product is not flammable. However, it is combustible, and the development of hazardous combustion gases or vapors is possible in the event of a fire[\[7\]](#).
- **Protective Equipment:** No special measures are required beyond standard firefighting gear. Stay in the danger area only with a self-contained breathing apparatus[\[7\]](#).

Toxicological Information

Detailed toxicological studies specifically for **2-Carboxyphenol-d4** are not readily available in the public domain. The hazard classifications are based on the properties of the parent compound, salicylic acid.

- Acute Toxicity: Harmful if swallowed.
- Skin Corrosion/Irritation: Causes skin irritation[7].
- Serious Eye Damage/Irritation: Causes serious eye damage.
- Respiratory or Skin Sensitization: No data available.
- Germ Cell Mutagenicity: No data available.
- Carcinogenicity: No ingredients of this product present at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC, NTP, or OSHA[10].
- Reproductive Toxicity: Suspected of damaging fertility or the unborn child[10].

Experimental Protocols

Detailed experimental protocols for the synthesis, use, or toxicological assessment of **2-Carboxyphenol-d4** are not provided in the publicly available material safety data sheets. Researchers should refer to internal standard operating procedures and relevant scientific literature for specific applications. The primary use of this compound is as an internal standard for quantitative analysis by methods such as NMR, GC-MS, or LC-MS[4].

Ecological Information

- Toxicity: No further relevant information is available regarding aquatic toxicity.
- Persistence and Degradability: No further relevant information is available.
- Bioaccumulative Potential: No further relevant information is available.
- Mobility in Soil: No further relevant information is available.

- General Notes: It is considered slightly hazardous for water (Water hazard class 1, Self-assessment). Do not allow undiluted product or large quantities of it to reach ground water, water courses, or sewage systems.

Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.

This guide is intended to provide a summary of the available safety information for **2-Carboxyphenol-d4**. It is not a substitute for a thorough review of the complete Safety Data Sheet (SDS) provided by the supplier and adherence to all institutional safety protocols.

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